

# 4'-Methyl-3-phenylpropiophenone molecular structure

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## Compound of Interest

Compound Name: 4'-Methyl-3-phenylpropiophenone

CAS No.: 5012-90-8

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An In-depth Technical Guide to the Molecular Structure of **4'-Methyl-3-phenylpropiophenone**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analytical characterization of **4'-Methyl-3-phenylpropiophenone**. As a member of the propiophenone class of aromatic ketones, this compound and its derivatives are of significant interest as intermediates in the synthesis of biologically active molecules. This document is intended to serve as a valuable resource for researchers and professionals in organic synthesis and drug development, offering in-depth scientific insights and detailed experimental protocols.

## Introduction: The Significance of Substituted Propiophenones

Propiophenone and its derivatives are a class of organic compounds characterized by a phenyl ring attached to a propan-1-one backbone. These aromatic ketones are versatile building blocks in organic synthesis, finding applications in the preparation of pharmaceuticals, agrochemicals, and fragrances. The specific substitution patterns on the phenyl ring can significantly influence the molecule's physical, chemical, and biological properties. **4'-Methyl-3-phenylpropiophenone**, with a methyl group at the para-position of one phenyl ring and a phenyl group at the 3-position of the propiophenone chain, presents a unique structural motif with potential for further chemical modification and exploration in medicinal chemistry.

## Molecular Structure and Physicochemical Properties

The molecular structure of **4'-Methyl-3-phenylpropiophenone** consists of a central three-carbon chain with a carbonyl group at the first carbon (C1). A p-tolyl group (a benzene ring with a methyl group at the para position) is attached to C1, and a phenyl group is attached to C3.

Systematic IUPAC Name: 1-(4-methylphenyl)-3-phenylpropan-1-one

Chemical Formula: C<sub>17</sub>H<sub>18</sub>O

Molecular Weight: 238.33 g/mol

### Predicted Physicochemical Properties:

Property	Predicted Value
Boiling Point	~350-400 °C
Melting Point	Not available
Appearance	Likely a colorless to pale yellow liquid or solid
Solubility	Soluble in organic solvents like ethanol, ether, and dichloromethane; limited solubility in water[1]

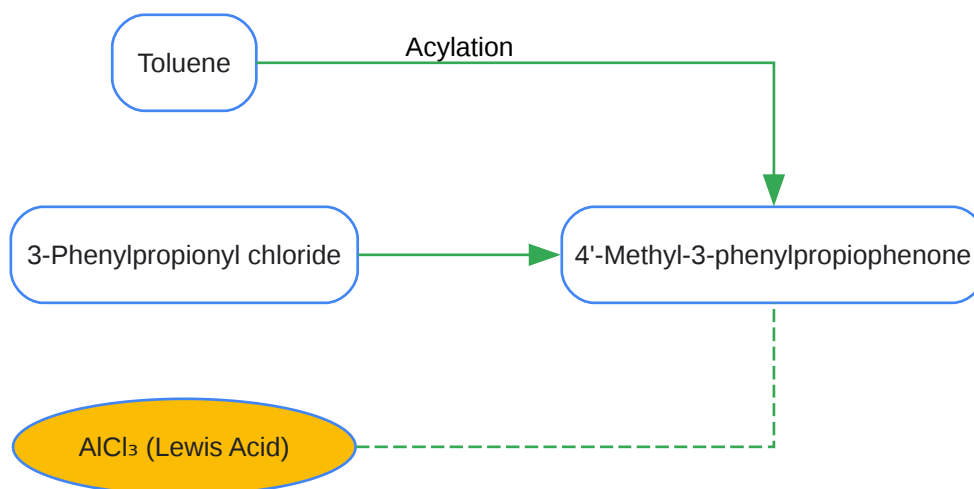
# Synthesis of 4'-Methyl-3-phenylpropiophenone: A Comparative Analysis of Synthetic Routes

The synthesis of **4'-Methyl-3-phenylpropiophenone** can be approached through several established organic chemistry methodologies. The choice of synthetic route often depends on the availability of starting materials, desired yield, and scalability.

## Route 1: Friedel-Crafts Acylation

The Friedel-Crafts acylation is a classic and reliable method for the synthesis of aromatic ketones.<sup>[2][3][4]</sup> This approach involves the reaction of an aromatic compound with an acylating agent, typically an acyl chloride or anhydride, in the presence of a Lewis acid catalyst.

Reaction Scheme:



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Caption: Friedel-Crafts acylation route to **4'-Methyl-3-phenylpropiophenone**.

Detailed Experimental Protocol:

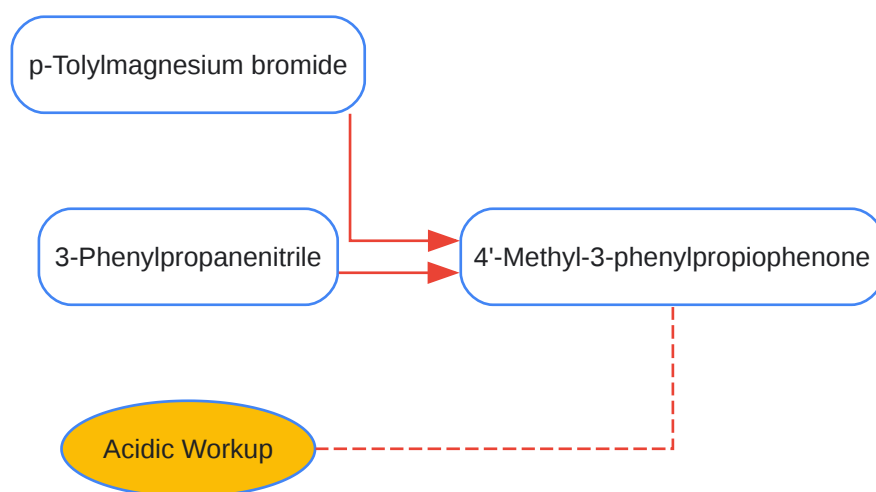
- Preparation of 3-Phenylpropionyl Chloride:
  - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-phenylpropanoic acid (1 equivalent) in anhydrous dichloromethane (DCM).

- Slowly add thionyl chloride ( $\text{SOCl}_2$ ) (1.5 equivalents) to the solution at room temperature.
- Gently heat the mixture to reflux for 1-2 hours until the evolution of gas ceases.
- Remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator to obtain crude 3-phenylpropionyl chloride, which can be used in the next step without further purification.
- Friedel-Crafts Acylation:
  - In a separate, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend anhydrous aluminum chloride ( $\text{AlCl}_3$ ) (1.2 equivalents) in anhydrous DCM.
  - Cool the suspension to 0 °C in an ice bath.
  - Dissolve the crude 3-phenylpropionyl chloride (1 equivalent) and toluene (1 equivalent) in anhydrous DCM.
  - Add the acyl chloride/toluene solution dropwise to the stirred  $\text{AlCl}_3$  suspension while maintaining the temperature at 0 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
  - Carefully quench the reaction by slowly pouring the mixture into a beaker containing crushed ice and concentrated hydrochloric acid.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
  - Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
  - The crude product can be purified by column chromatography or recrystallization.

## Route 2: Grignard Reaction

The Grignard reaction provides an alternative pathway for the formation of ketones.<sup>[5][6][7][8]</sup> This method involves the reaction of a Grignard reagent with a suitable electrophile, such as a nitrile or an acyl chloride.

Reaction Scheme:



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Caption: Grignard reaction route to **4'-Methyl-3-phenylpropiophenone**.

Detailed Experimental Protocol:

- Preparation of the Grignard Reagent (p-Tolylmagnesium bromide):
  - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, place magnesium turnings (1.2 equivalents).
  - Add a small crystal of iodine to initiate the reaction.
  - Prepare a solution of 4-bromotoluene (1 equivalent) in anhydrous diethyl ether or tetrahydrofuran (THF).
  - Add a small portion of the 4-bromotoluene solution to the magnesium turnings. Once the reaction begins (indicated by a color change and gentle reflux), add the remaining solution dropwise to maintain a steady reflux.

- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with 3-Phenylpropanenitrile:
  - Cool the prepared Grignard reagent to 0 °C in an ice bath.
  - Dissolve 3-phenylpropanenitrile (1 equivalent) in anhydrous diethyl ether or THF and add it dropwise to the stirred Grignard reagent.
  - After the addition, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Work-up and Purification:
  - Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Extract the mixture with diethyl ether.
  - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
  - The resulting imine intermediate is then hydrolyzed by stirring with aqueous acid (e.g., 3M HCl) to yield the final ketone product.
  - Purify the crude product by column chromatography.

## Analytical Characterization

The unambiguous identification and purity assessment of **4'-Methyl-3-phenylpropiophenone** require a combination of spectroscopic techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of organic compounds.[9]

Expected <sup>1</sup>H NMR Spectral Data (in CDCl<sub>3</sub>):

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
~7.8-8.0	d	2H	Aromatic protons ortho to the carbonyl group
~7.2-7.4	m	7H	Aromatic protons of the phenyl group and meta to the carbonyl group
~3.0-3.2	t	2H	-CH <sub>2</sub> - adjacent to the carbonyl group
~2.8-3.0	t	2H	-CH <sub>2</sub> - adjacent to the phenyl group
~2.4	s	3H	Methyl group protons

Expected <sup>13</sup>C NMR Spectral Data (in CDCl<sub>3</sub>):

Chemical Shift ( $\delta$ , ppm)	Assignment
~198-200	C=O (carbonyl carbon)
~142-145	Quaternary aromatic carbon attached to the methyl group
~135-140	Quaternary aromatic carbon attached to the carbonyl group and the phenyl-substituted ethyl chain
~128-130	Aromatic CH carbons
~40-45	-CH <sub>2</sub> - adjacent to the carbonyl group
~30-35	-CH <sub>2</sub> - adjacent to the phenyl group
~21-22	Methyl carbon

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.[\[10\]](#)

Expected IR Absorption Bands:

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~3050-3080	Medium	Aromatic C-H stretching
~2920-2980	Medium	Aliphatic C-H stretching
~1680-1700	Strong	C=O (ketone) stretching <a href="#">[10]</a>
~1600, ~1490, ~1450	Medium-Strong	Aromatic C=C stretching

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound.[\[10\]](#)

Expected Mass Spectrometry Data (Electron Ionization - EI):

m/z	Assignment
238	[M] <sup>+</sup> (Molecular Ion)
119	[M - C <sub>9</sub> H <sub>11</sub> ] <sup>+</sup> (p-tolylcarbonyl cation - likely base peak)
105	[C <sub>7</sub> H <sub>5</sub> O] <sup>+</sup> (benzoyl cation)
91	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (tropylium ion)

## Safety and Handling

While specific toxicity data for **4'-Methyl-3-phenylpropiophenone** is not readily available, it should be handled with the standard precautions for laboratory chemicals.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Handling: Use in a well-ventilated area or a fume hood to avoid inhalation of vapors.[\[11\]](#)[\[12\]](#) Avoid contact with skin and eyes.[\[11\]](#)[\[12\]](#)[\[13\]](#) Wash hands thoroughly after handling.[\[11\]](#)[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry place away from ignition sources.[\[12\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations.[\[11\]](#)

## Conclusion

**4'-Methyl-3-phenylpropiophenone** is a valuable synthetic intermediate with a well-defined molecular structure that can be accessed through reliable synthetic methods such as Friedel-Crafts acylation and Grignard reactions. Its characterization relies on a combination of standard spectroscopic techniques, including NMR, IR, and mass spectrometry. This technical guide provides the foundational knowledge and practical protocols necessary for the synthesis, purification, and identification of this compound, empowering researchers to utilize it effectively in their drug discovery and development endeavors.

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